

Personal protective equipment for handling 1-Cyclopropyl-2-(4-fluorophenyl)ethanone

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Compound of Interest

Compound Name: 1-Cyclopropyl-2-(4-fluorophenyl)ethanone

Cat. No.: B116892

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Essential Safety and Handling Guide for 1-Cyclopropyl-2-(4-fluorophenyl)ethanone

This guide provides crucial safety and logistical information for the handling and disposal of **1-Cyclopropyl-2-(4-fluorophenyl)ethanone** (CAS No. 1071842-61-9). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier and Hazard Information:

| Compound Name | CAS Number | Molecular Formula | Molecular Weight | Hazard Statements |
|--|--------------|------------------------------------|------------------|---|
| 1-Cyclopropyl-2-(4-fluorophenyl)ethanone | 1071842-61-9 | C ₁₁ H ₁₁ FO | 178.21 g/mol | H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] |

GHS Pictogram:

 alt text

Signal Word: Warning[1]

Operational Plan: Safe Handling

Safe handling of **1-Cyclopropyl-2-(4-fluorophenyl)ethanone** requires a multi-faceted approach encompassing engineering controls, administrative procedures, and appropriate personal protective equipment (PPE).

Engineering Controls:

- Ventilation: All handling of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][3][4]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[4][5]

Administrative Controls:

- Training: All personnel must be trained on the specific hazards and handling procedures for this compound.
- Work Practices: Avoid working alone.[6] Develop a standard operating procedure (SOP) for all experimental work involving this chemical. Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly after handling.[8]

Personal Protective Equipment (PPE):

The following table summarizes the recommended PPE for handling **1-Cyclopropyl-2-(4-fluorophenyl)ethanone**, based on its classification as a ketone and a fluorinated aromatic compound.

| Body Part | Recommended PPE | Justification |
|-------------|---|---|
| Hands | Double Gloving: - Inner Glove: Nitrile exam gloves (minimum 5 mil). - Outer Glove: Chemical-resistant gloves such as Butyl rubber, Viton®, or specific ketone-resistant gloves (e.g., Polyco Ketochem).[9][10][11][12] | Ketones can degrade standard laboratory gloves. Butyl rubber and specialty gloves offer superior protection against ketones and other organic solvents.[9][10][12] Double gloving provides an additional layer of safety against potential tears or rapid breakthrough. |
| Eyes/Face | - Safety Goggles: Chemical splash goggles are mandatory. - Face Shield: A face shield should be worn over safety goggles, especially when handling larger quantities or when there is a risk of splashing.[4][5][13] | Protects against splashes that can cause serious eye irritation.[1] A face shield offers broader protection for the entire face. |
| Body | - Laboratory Coat: A flame-resistant lab coat should be worn and buttoned completely. - Chemical Apron: For handling larger volumes, a chemical-resistant apron over the lab coat is recommended.[13] | Provides a barrier against spills and splashes to the torso and arms. |
| Respiratory | Not typically required for small-scale use in a properly functioning chemical fume hood. For situations with inadequate ventilation or potential for aerosol generation, a respirator with an organic vapor cartridge may be necessary. Consult with your institution's environmental | Inhalation of vapors should be minimized. A fume hood is the primary engineering control for this. |

health and safety (EHS)
department.

| | | |
|----------|---|----------------------------|
| Footwear | Closed-toe shoes made of a non-porous material. | Protects feet from spills. |
|----------|---|----------------------------|

Experimental Protocol: Step-by-Step Handling Procedure

This protocol outlines the essential steps for safely handling **1-Cyclopropyl-2-(4-fluorophenyl)ethanone** in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary equipment and reagents.
 - Don all required PPE as outlined in the table above.
 - Have a designated waste container ready for chemical waste.
- Dispensing/Weighing:
 - Perform all dispensing and weighing operations within the chemical fume hood.
 - Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust.
 - If the compound is a liquid, use a calibrated pipette or syringe.
 - Close the container tightly immediately after use.[\[2\]](#)[\[3\]](#)
- Reaction Setup:
 - Set up the reaction apparatus within the fume hood.
 - Ensure all joints are properly sealed to prevent vapor escape.

- If heating the reaction, use a well-controlled heating mantle and monitor the reaction closely.
- Post-Reaction Work-up and Purification:
 - Conduct all extraction, filtration, and purification steps within the fume hood.
 - Be mindful of potential pressure build-up during extractions.
- Decontamination:
 - Wipe down the work area in the fume hood with an appropriate solvent and then soap and water.
 - Clean any contaminated equipment thoroughly.
 - Properly dispose of all contaminated disposable materials in the designated chemical waste container.
- Doffing PPE:
 - Remove PPE in the correct order to avoid cross-contamination: outer gloves, chemical apron, face shield, safety goggles, lab coat, inner gloves.
 - Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

Proper disposal of **1-Cyclopropyl-2-(4-fluorophenyl)ethanone** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

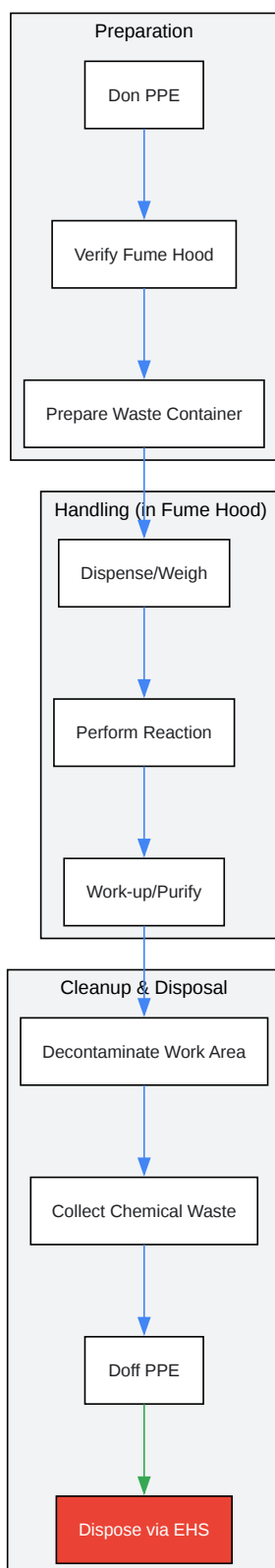
- Waste Classification: This compound is a halogenated organic chemical. All waste containing this substance should be classified as hazardous chemical waste.^[7]
- Waste Collection:
 - Collect all waste containing **1-Cyclopropyl-2-(4-fluorophenyl)ethanone**, including unused product, reaction residues, and contaminated materials (e.g., pipette tips, gloves,

paper towels), in a designated, properly labeled, and sealed waste container.^{[2][3]}

- The container should be made of a compatible material (e.g., polyethylene).
- The label should clearly state "Hazardous Waste" and list the chemical contents.
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Final Disposal:** Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Cyclopropyl-2-(4-fluorophenyl)ethanone**.



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Caption: Safe handling workflow for **1-Cyclopropyl-2-(4-fluorophenyl)ethanone**.

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